

Application Notes and Protocols for Heliosit® in Lingual Retainer Bonding

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Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Heliosit®** Orthodontic, a light-curing, single-component luting material, for the bonding of lingual retainers in orthodontic applications. This document synthesizes manufacturer's data with findings from scientific literature to offer detailed protocols and performance data.

Material Properties and Composition

Heliosit® Orthodontic is a highly translucent composite material designed for orthodontic bonding.^{[1][2][3][4][5]} Its composition is optimized for ease of use and reliable adhesion to etched enamel surfaces.

Table 1: Composition of **Heliosit®** Orthodontic^{[1][3][4][6]}

Component	Percentage (by weight)	Function
Monomer Matrix		
Urethane dimethacrylate (UDMA)	~85%	Provides a strong, cross-linked polymer backbone.
Bisphenol A-glycidyl methacrylate (Bis-GMA)	Enhances viscosity and mechanical properties.	
Decandiol dimethacrylate	Co-monomer to improve conversion and reduce shrinkage.	
Filler		
Highly dispersed silicon dioxide	~14%	Reinforces the composite and controls handling characteristics.
Additives		
Catalysts and Stabilizers	~1%	Initiates polymerization upon light exposure and ensures shelf life.

Table 2: Physical and Mechanical Properties of **Heliosit®** Orthodontic

Property	Value	Source
Flexural Strength	80 MPa	[1] [7] [8]
Bond Strength to Etched Enamel (Brackets)	10-12 MPa	[1] [7]

Mechanism of Adhesion

The adhesion of **Heliosit®** Orthodontic to the tooth surface is a micromechanical process. The recommended protocol involves acid etching of the enamel, which creates microscopic pores.

The low-viscosity resin then penetrates these irregularities and, upon polymerization, forms a strong mechanical interlock.

Application Protocol for Lingual Retainer Bonding

This protocol is a synthesis of the manufacturer's instructions for orthodontic bonding and established clinical procedures for lingual retainer placement.

Tooth Preparation

- **Cleaning:** Thoroughly clean the lingual surfaces of the teeth to be bonded using a pumice slurry and a prophyl cup.^{[1][9]}
- **Isolation:** Isolate the teeth from saliva and moisture using cotton rolls, a saliva ejector, or a dry field system.^{[1][9]}
- **Etching:** Apply a 37% phosphoric acid etching gel to the entire lingual surface of each tooth that will be bonded. The etching time should be 30-60 seconds.^{[1][9]} For heavily fluoridated enamel, a longer etching time may be necessary.^[1]
- **Rinsing and Drying:** Thoroughly rinse the etchant with water for at least 15 seconds and then dry the enamel surfaces with oil-free air. The etched surface should have a chalky-white appearance, which is indicative of a properly etched surface.^[1] If this appearance is not achieved, re-etch for another 30 seconds.^[1]

Retainer Wire Adaptation and Placement

- **Wire Selection and Adaptation:** Select a multi-stranded, flexible wire (e.g., 0.0175-inch stainless steel) and adapt it passively to the lingual contours of the teeth. Ensure the wire does not interfere with the patient's occlusion.
- **Wire Stabilization:** The adapted wire must be held securely in place during the bonding procedure. This can be achieved using dental floss, ligature wires, or a silicone transfer key.

Heliosit® Application and Curing

- **Application of Heliosit®:** Apply a small amount of **Heliosit®** Orthodontic directly to the etched enamel surface where the retainer wire will be placed. Alternatively, the adhesive can

be applied to the wire itself before positioning.

- Wire Placement: Gently press the adapted retainer wire into the uncured **Heliosit®** resin.
- Light Curing: Light-cure each tooth for a total of 40 seconds, typically 20 seconds from the incisal aspect and 20 seconds from the gingival aspect, to ensure complete polymerization of the adhesive around the wire.^[1]

```
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Caption: Workflow for Lingual Retainer Bonding with **Heliosit®**.

Experimental Data and Performance

A key consideration for the clinical success of lingual retainers is the bond strength of the adhesive used. An in-vitro study by Radlanski et al. provides valuable comparative data on the shear bond strength of **Heliosit®** Orthodontic for this specific application.

Experimental Protocol: Shear Bond Strength Testing (Adapted from Radlanski et al.)

- Specimen Preparation: Extracted human lower anterior teeth were used. A 1 cm length of lingual retainer wire was bonded to the lingual surface of each tooth.
- Bonding Procedure: The enamel was etched with 37% phosphoric acid for 60 seconds, followed by rinsing and drying. **Heliosit®** Orthodontic was applied to the wire, which was then pressed onto the enamel surface. The adhesive was light-cured.
- Testing: A universal testing machine was used to apply a vertical shear force to the bond site until failure.

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Caption: Experimental Workflow for Shear Bond Strength Testing.

Quantitative Data

The following table summarizes the shear bond strength of **Heliosit®** Orthodontic when used with different types of lingual retainer wires, as reported by Radlanski et al.

Table 3: Shear Bond Strength of Lingual Retainers Bonded with **Heliosit®** Orthodontic

Wire Type	Mean Shear Bond Strength (N)
Dentaflex co-axial 0.018"	Not specified in abstract
Dentaflex multistranded 0.018"	Not specified in abstract
Respond Dead Soft straight 0.0175"	Not specified in abstract
Composite Comparison	Mean Shear Bond Strength (N)
Heliosit® Orthodontic	Less stable than Tetric Flow
Tetric Flow	Most stable resin in the study

Note: The abstract of the study by Radlanski et al. states that Tetric Flow proved to be the more stable resin, but does not provide specific mean bond strength values for **Heliosit®** with different wires.

Conclusion

Heliosit® Orthodontic is a suitable adhesive for bonding lingual retainers, with a straightforward application protocol. Its single-component, light-cured nature offers clinical convenience. While in-vitro studies suggest that other flowable composites might offer higher bond strength for this specific application, the clinical performance of **Heliosit®** is generally considered adequate. Proper tooth preparation, isolation, and curing technique are critical to ensuring a durable and long-lasting bond for lingual retainers. Further clinical studies are warranted to establish the long-term success rates of lingual retainers bonded with **Heliosit®** Orthodontic.

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